

# Personal protective equipment for handling ARN14494

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## Compound of Interest

Compound Name: ARN14494

Cat. No.: B605579

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## Essential Safety and Handling Guide for ARN14494

Disclaimer: This document provides essential safety and logistical information for handling **ARN14494** based on general best practices for potent, neuroactive small molecule inhibitors in a research setting. No specific Safety Data Sheet (SDS) for **ARN14494** was found. Therefore, all personnel must handle this compound with the utmost caution and adhere to their institution's specific safety protocols.

This guide is intended for researchers, scientists, and drug development professionals. It provides procedural, step-by-step guidance to directly answer specific operational questions regarding the safe handling, use, and disposal of **ARN14494**.

## Personal Protective Equipment (PPE)

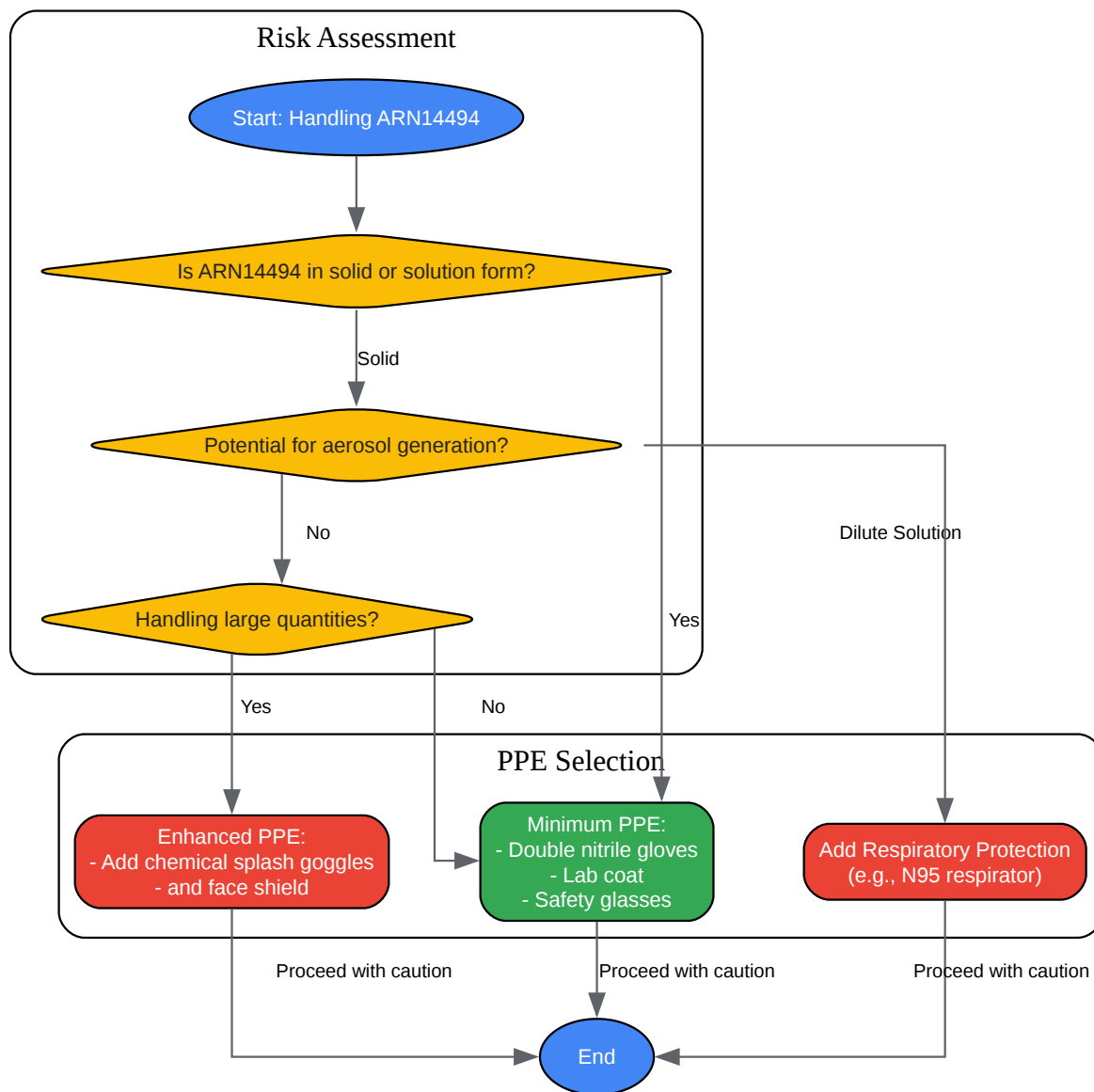
A comprehensive assessment of the experimental procedures is necessary to determine the appropriate level of PPE required. The following table summarizes the recommended PPE for handling **ARN14494** in solid (powder) and solution forms.

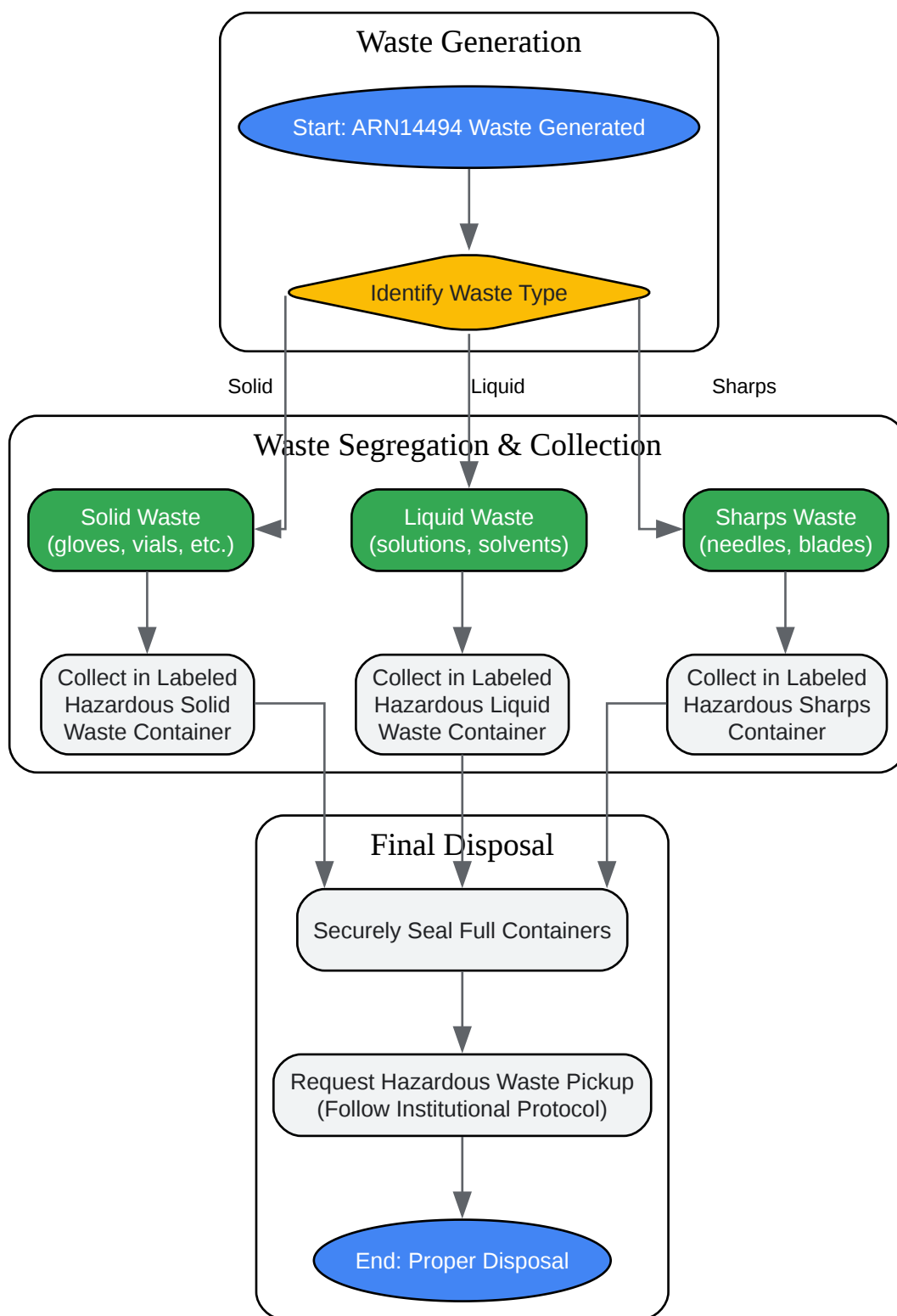
Table 1: Recommended Personal Protective Equipment for Handling **ARN14494**

Activity	Minimum PPE Requirement	Enhanced PPE (for high-risk procedures)*
Handling Solid ARN14494 (e.g., weighing, preparing solutions)	- Nitrile gloves (double-gloving recommended) - Lab coat - Safety glasses with side shields	- Chemical splash goggles and a face shield - Disposable gown with tight cuffs - Respiratory protection (e.g., N95 respirator)
Handling Dilute Solutions of ARN14494	- Nitrile gloves - Lab coat - Safety glasses	- Chemical splash goggles
Cleaning and Decontamination	- Nitrile gloves (heavy-duty recommended) - Lab coat - Safety glasses	- Chemical splash goggles and a face shield

\*High-risk procedures include handling large quantities, potential for aerosol generation, or working outside of a primary containment device.

Diagram 1: PPE Selection Workflow for **ARN14494**





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